

An In-depth Technical Guide on the Solubility of Ethyl Hydrogen Suberate

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Compound of Interest

Compound Name: *Ethyl hydrogen suberate*

Cat. No.: *B081276*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl hydrogen suberate**, a dicarboxylic acid monoester of significant interest in organic synthesis and as a potential building block in the development of novel pharmaceuticals and materials. Due to a scarcity of publicly available quantitative solubility data for this specific compound, this guide combines reported qualitative information with estimations based on the physicochemical properties of similar molecules to provide a practical reference for laboratory work.

Physicochemical Properties of Ethyl Hydrogen Suberate

Ethyl hydrogen suberate, also known as monoethyl suberate or 8-ethoxy-8-oxo octanoic acid, is a bifunctional molecule containing both a carboxylic acid and an ester group. This structure imparts a moderate polarity to the molecule.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₄	[1] [2] [3]
Molecular Weight	202.25 g/mol	[1] [3]
Appearance	Clear colorless to pale yellow liquid	[2]
Melting Point	25-27 °C	[4]
Boiling Point	192 °C @ 17 Torr	
Density	0.9807 g/cm ³	
pKa (Predicted)	4.77 ± 0.10	

Solubility Profile of Ethyl Hydrogen Suberate

The solubility of a compound is a critical parameter in its synthesis, purification, formulation, and biological application. The presence of both a polar carboxylic acid group and a more nonpolar ester and alkyl chain in **ethyl hydrogen suberate** results in a nuanced solubility profile.

Qualitative Solubility

Based on general principles of "like dissolves like" and available information for similar compounds, the following qualitative solubility profile can be expected:

- Water: A safety data sheet for **ethyl hydrogen suberate** states that it is "insoluble in water" [\[5\]](#). The long alkyl chain (six methylene groups) significantly contributes to its hydrophobic character, overcoming the hydrophilicity of the carboxylic acid and ester groups. Dicarboxylic acids with long carbon chains generally exhibit low water solubility.
- Polar Aprotic Solvents (e.g., DMSO, DMF): **Ethyl hydrogen suberate** is expected to be soluble in polar aprotic solvents. For a related compound, disuccinimidyl suberate, the solubility in DMSO and dimethylformamide is reported to be approximately 10 mg/mL[\[6\]](#). It is reasonable to assume a similar or higher solubility for **ethyl hydrogen suberate** in these solvents.

- Alcohols (e.g., Methanol, Ethanol): Dicarboxylic acid esters are generally soluble in alcohols[7]. Ethanol, being a reactant in the synthesis of **ethyl hydrogen suberate**, is expected to be a good solvent. Methanol, with its high polarity, should also effectively dissolve the compound.
- Ethers (e.g., Diethyl Ether, Tetrahydrofuran): Longer chain dicarboxylic acids and their esters tend to be soluble in less-polar solvents like ethers[7]. Diethyl ether is a common solvent used in the workup of esterification reactions.
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): These solvents are versatile and are likely to dissolve **ethyl hydrogen suberate** due to their ability to interact with both polar and nonpolar parts of the molecule.
- Nonpolar Solvents (e.g., Hexane, Toluene): Solubility in nonpolar solvents is expected to be limited due to the presence of the polar carboxylic acid and ester functional groups.

Estimated Quantitative Solubility Data

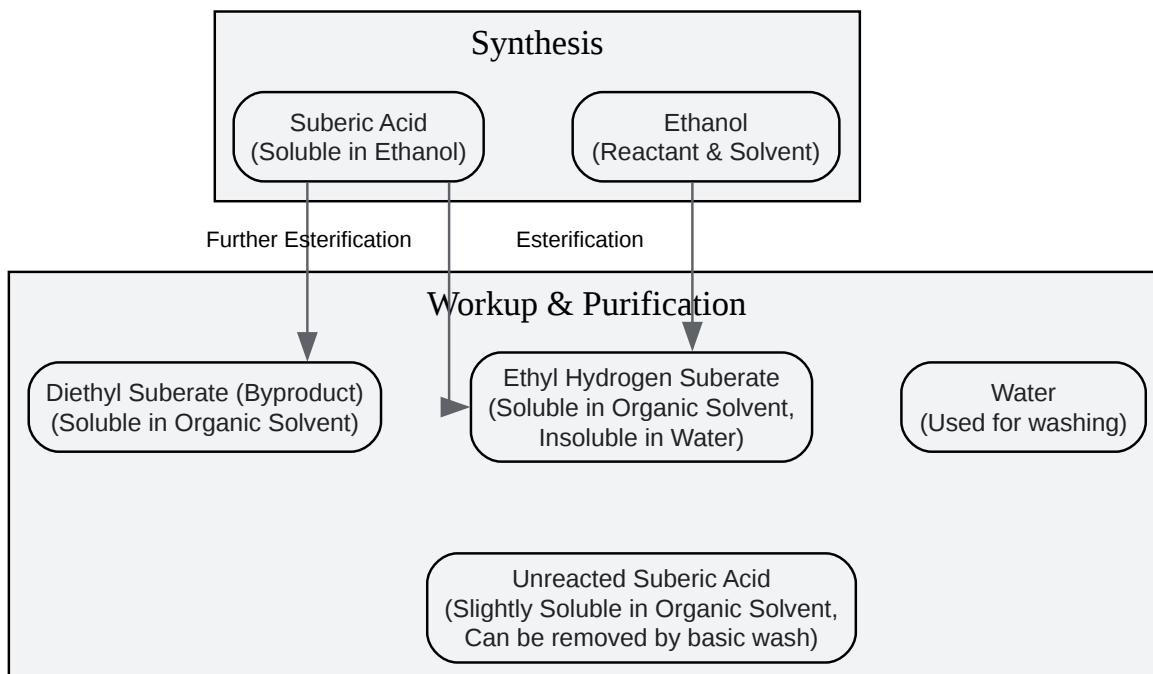
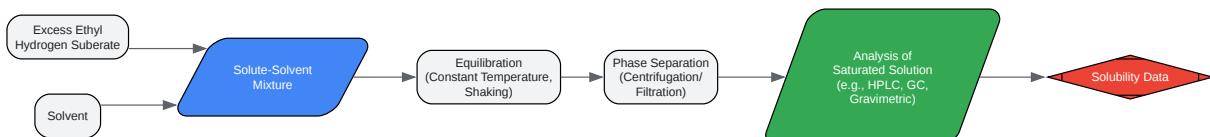
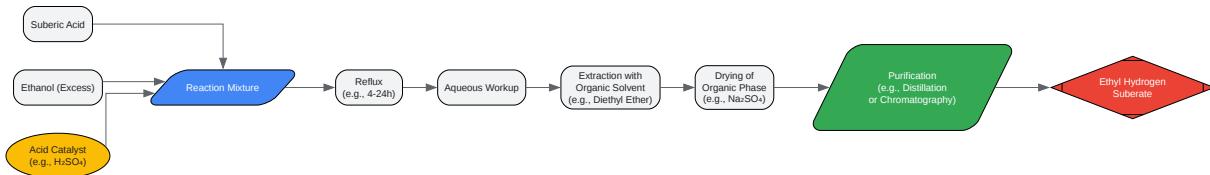
The following table presents estimated solubility values for **ethyl hydrogen suberate** in various solvents at ambient temperature. These values are not experimentally verified for this specific compound but are based on the solubility of structurally related compounds and general solubility principles. Researchers should determine the precise solubility for their specific application.

Solvent	Solvent Type	Estimated Solubility (g/100 mL)
Water	Polar Protic	< 0.1 (Insoluble)
Methanol	Polar Protic	> 10 (Freely Soluble)
Ethanol	Polar Protic	> 10 (Freely Soluble)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	> 1 (Soluble)
N,N-Dimethylformamide (DMF)	Polar Aprotic	> 1 (Soluble)
Acetone	Polar Aprotic	> 10 (Freely Soluble)
Ethyl Acetate	Polar Aprotic	> 10 (Freely Soluble)
Dichloromethane (DCM)	Weakly Polar	> 10 (Freely Soluble)
Diethyl Ether	Nonpolar	> 1 (Soluble)
Toluene	Nonpolar	< 1 (Slightly Soluble)
n-Hexane	Nonpolar	< 0.1 (Sparingly Soluble)

Experimental Protocols

Synthesis of Ethyl Hydrogen Suberate via Fischer Esterification

The most common method for the synthesis of **ethyl hydrogen suberate** is the Fischer esterification of suberic acid with ethanol using an acid catalyst.



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